

Technical Guide: Amino-bis-PEG3-TCO for Bioconjugation

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Compound of Interest

Compound Name: Amino-bis-PEG3-TCO

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Amino-bis-PEG3-TCO**, a trifunctional linker molecule integral to advanced bioconjugation strategies. Its unique structure, featuring a secondary amine and two trans-cyclooctene (TCO) moieties, enables precise and efficient labeling and crosslinking of biomolecules through bioorthogonal chemistry. This document outlines its chemical properties, experimental protocols for its application, and a visual representation of its reaction mechanism.

Core Properties of Amino-bis-PEG3-TCO

Amino-bis-PEG3-TCO is a valuable tool in the field of bioconjugation, particularly for the development of antibody-drug conjugates (ADCs) and other targeted therapeutic and diagnostic agents.^{[1][2]} Its trifunctional nature, with a central secondary amine for initial conjugation and two TCO groups for subsequent bioorthogonal reactions, allows for the assembly of complex molecular constructs. The hydrophilic polyethylene glycol (PEG) spacers enhance solubility, reduce aggregation, and minimize steric hindrance during conjugation.^[3]

Property	Value	Source
Molecular Formula	C ₄₃ H ₇₇ N ₅ O ₁₄	[3][4]
Molecular Weight	888.10 g/mol	
Purity	>90%	
Physical Form	Colorless oil	
Solubility	Soluble in DCM, THF, acetonitrile, DMF, and DMSO	
Storage	-20°C, protect from light	

Reaction Principle: TCO-Tetrazine Ligation

The primary application of **Amino-bis-PEG3-TCO** revolves around the inverse-electron-demand Diels-Alder (iEDDA) cycloaddition reaction between the TCO groups and a tetrazine (Tz) moiety. This bioorthogonal "click chemistry" reaction is exceptionally fast and highly specific, proceeding efficiently under mild, aqueous conditions without the need for a copper catalyst. The reaction forms a stable dihydropyridazine bond and releases nitrogen gas as the only byproduct. This high degree of selectivity and biocompatibility makes the TCO-tetrazine ligation ideal for conjugating molecules in complex biological environments, including in living organisms.

The reaction kinetics are a key advantage, with second-order rate constants reported to be in the range of 1 to $1 \times 10^6 \text{ M}^{-1}\text{s}^{-1}$, making it one of the most efficient bioorthogonal reactions known. This allows for the effective conjugation of biomolecules even at low concentrations. The progress of the reaction can often be monitored by the disappearance of the characteristic pink color of the tetrazine.

Experimental Protocols

While a specific protocol for **Amino-bis-PEG3-TCO** is not detailed in the provided search results, the following are generalized and adaptable protocols for TCO-tetrazine ligation based on established methodologies. These protocols can be modified for specific applications involving **Amino-bis-PEG3-TCO**.

Protocol 1: General Protein-Protein Conjugation using TCO and Tetrazine Linkers

This protocol describes the conjugation of two proteins, one functionalized with a TCO group and the other with a tetrazine.

Materials:

- TCO-functionalized Protein 1
- Tetrazine-functionalized Protein 2
- Phosphate Buffered Saline (PBS), pH 7.4
- Spin desalting columns

Procedure:

- Preparation of Reactants: Dissolve the TCO-functionalized Protein 1 and Tetrazine-functionalized Protein 2 in PBS buffer.
- Conjugation Reaction: Mix the TCO-Protein 1 and Tetrazine-Protein 2 in a 1:1 molar ratio. For optimal results, a slight excess (1.05-1.5 molar equivalents) of the tetrazine-functionalized protein can be used.
- Incubation: Incubate the reaction mixture for 1 hour with rotation. Depending on the specific reactants, the incubation time can range from 30 minutes to 2 hours at room temperature. The reaction can also be performed at 4°C with a longer incubation time.
- Monitoring (Optional): The reaction can be monitored by observing the disappearance of the tetrazine's color, which has an absorption band between 510 and 550 nm.
- Purification: The resulting protein-protein conjugate can be purified from unreacted components using size-exclusion chromatography.
- Storage: Store the final conjugate at 4°C.

Protocol 2: Labeling of a TCO-Modified Protein with a Tetrazine-Fluorophore

This protocol outlines the procedure for fluorescently labeling a protein that has been modified to contain a TCO group.

Materials:

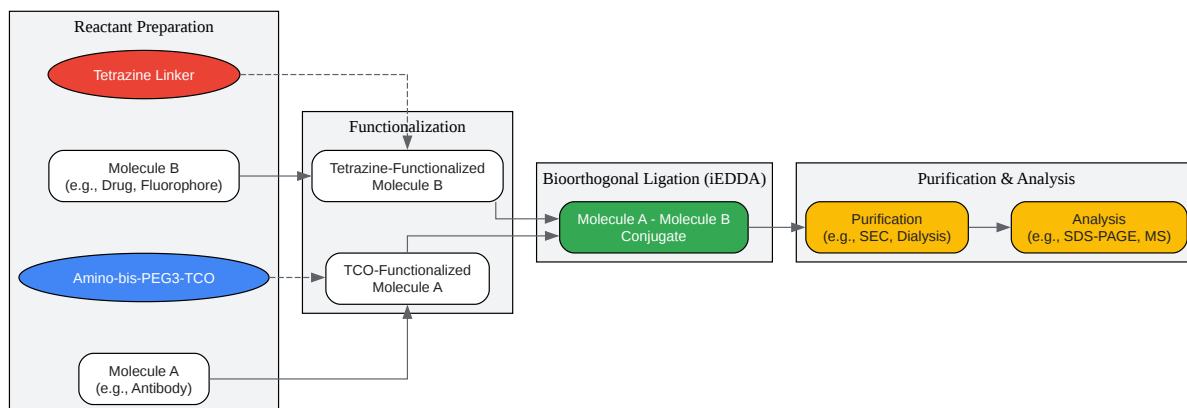
- TCO-modified protein in a suitable buffer (e.g., PBS)
- Tetrazine-functionalized fluorophore
- DMSO or DMF
- Desalting column or dialysis equipment

Procedure:

- **Prepare Fluorophore Stock:** Prepare a stock solution of the tetrazine-fluorophore in DMSO or DMF.
- **Labeling Reaction:** To the solution of the TCO-modified protein, add a 5-10 fold molar excess of the tetrazine-fluorophore solution.
- **Incubation:** Incubate the reaction for 1-2 hours at room temperature or 2-4 hours at 4°C.
- **Purification:** Remove the excess, unreacted tetrazine-fluorophore using a desalting column or dialysis.
- **Final Product:** The labeled protein is now ready for downstream applications.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the general workflow for a bioconjugation experiment utilizing the TCO-tetrazine ligation chemistry, which is the core application of **Amino-bis-PEG3-TCO**.



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Caption: Workflow for TCO-Tetrazine Bioconjugation.

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